

Navigating the Safe Handling of 2-Methoxybenzoic Acid- $^{13}\text{C}_6$: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxybenzoic acid- $^{13}\text{C}_6$

Cat. No.: B15143581

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This technical guide provides a comprehensive overview of the safety data and handling procedures for 2-Methoxybenzoic acid- $^{13}\text{C}_6$. While specific safety data for the $^{13}\text{C}_6$ isotopically labeled compound is not readily available, the safety profile is considered analogous to its unlabeled counterpart, 2-Methoxybenzoic acid (CAS 579-75-9), as isotopic labeling does not significantly alter its chemical properties or reactivity. The information presented herein is compiled from various safety data sheets (SDS) for 2-Methoxybenzoic acid.

Core Safety and Physical Data

Proper handling and storage are paramount to ensure laboratory safety. The following tables summarize the key quantitative data for 2-Methoxybenzoic acid.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{C}_2\text{H}_8\text{O}_3$	[1]
Molecular Weight	153.14 g/mol	[1]
Physical Appearance	White to off-white crystalline powder	[2][3]
Melting Point	98-100 °C	[2]
Boiling Point	~275-280 °C	[2][3]
Density	~1.348 g/cm ³	[2]
Solubility	Soluble in boiling water and organic solvents. 5 mg/mL at 30 °C.	[3]

Table 2: Toxicological Data

Endpoint	Value	Species	Source
Oral LD50	2200 mg/kg	Rat	[4]
Skin Irritation	Causes skin irritation	[4][5][6]	
Eye Irritation	Causes serious eye irritation	[4][5][6]	
Respiratory Irritation	May cause respiratory irritation	[4][5]	

Table 3: Ecological Data

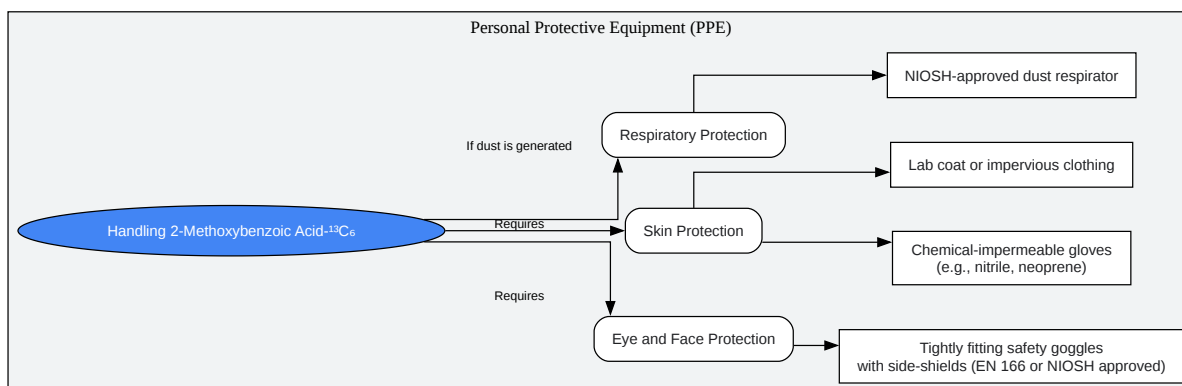
Endpoint	Test Duration	Species	Value	Source
LC50	96h	Fish	360 mg/L	[4]
EC50	48h	Crustacea (Daphnia)	85.1 mg/L	[4]
EC50	72h	Algae or other aquatic plants	78.8 mg/L	[4]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to established protocols is critical when working with 2-Methoxybenzoic acid-¹³C₆.

Personal Protective Equipment (PPE)

A foundational aspect of safe handling involves the consistent use of appropriate personal protective equipment. The following diagram outlines the necessary PPE.



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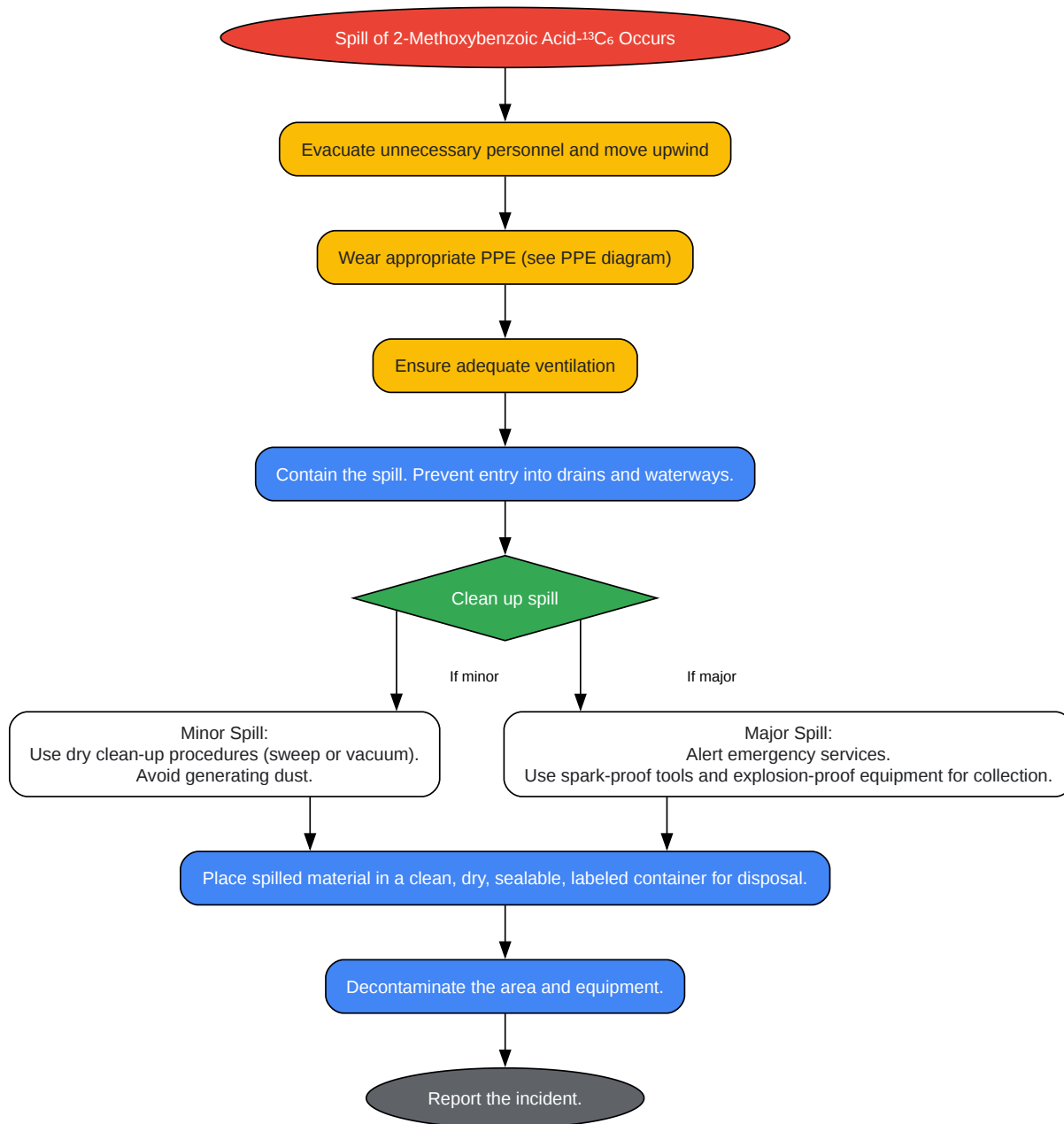
Caption: Required Personal Protective Equipment (PPE).

Handling and Storage

- Handling: Handle in a well-ventilated area to avoid the formation of dust and aerosols.[7] Use non-sparking tools.[7] Avoid contact with skin and eyes.[7] Do not eat, drink, or smoke when handling.[4] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[7] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[5]

Accidental Release Measures

In the event of a spill, follow a structured response to mitigate exposure and environmental contamination.



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Caption: Chemical Spill Response Workflow.

Spill Cleanup Protocol:

- **Minor Spills:** For small quantities, carefully sweep or vacuum up the spilled solid, avoiding the generation of dust.^[4] Place the material into a clean, dry, and properly labeled container for disposal.^[4]
- **Major Spills:** For larger spills, clear the area of all personnel and move upwind.^[4] Alert the appropriate emergency response team.^[4] Control personal contact by using the prescribed protective equipment, including a dust respirator.^[4] Prevent the spillage from entering drains, sewers, or watercourses.^[4]

First Aid Measures

- **Inhalation:** If inhaled, remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[6]
- **Skin Contact:** In case of contact, immediately wash the skin with plenty of soap and water while removing all contaminated clothing and shoes. Get medical advice if skin irritation occurs.^[6]
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^{[5][6]}
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.^[5]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.^[4] Waste materials should be handled by a licensed waste disposal company.

This guide is intended to provide essential safety and handling information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier and consult with your institution's environmental health and safety department for any additional guidance.

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